

Technisches Support-Center: Kompatibilität von fumarsaurem Ammoniak

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: fumarsaures Ammoniak

Cat. No.: B079078

[Get Quote](#)

Dieses technische Support-Center bietet detaillierte Anleitungen und häufig gestellte Fragen (FAQs) zur Kompatibilität von fumarsaurem Ammoniak (Ammoniumfumarat) mit anderen gängigen Laborreagenzien. Die hierin enthaltenen Informationen richten sich an Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, um die sichere und effektive Handhabung dieser Verbindung in experimentellen Umgebungen zu gewährleisten.

Häufig gestellte Fragen (FAQs)

F1: Was ist **fumarsaures Ammoniak** und was sind seine grundlegenden chemischen Eigenschaften?

Ammoniumfumarat, mit der chemischen Formel $(\text{NH}_4)_2(\text{C}_4\text{H}_2\text{O}_4)$, ist das Ammoniumsalz der Fumarsäure.^[1] Es handelt sich um einen weißen kristallinen Feststoff, der in Wasser gut löslich ist. Als Salz einer schwachen Säure (Fumarsäure) und einer schwachen Base (Ammoniak) kann der pH-Wert seiner wässrigen Lösungen leicht alkalisch sein.

F2: Mit welchen Stoffklassen ist Ammoniumfumarat im Allgemeinen inkompatibel?

Basierend auf den Eigenschaften von Fumaraten und Ammoniumsalzen sollte Ammoniumfumarat als inkompatibel mit den folgenden Stoffklassen betrachtet werden:

- Starke Oxidationsmittel: Können heftige Reaktionen hervorrufen.
- Starke Basen: Setzen Ammoniakgas frei.

- Starke Säuren: Können eine Reaktion eingehen, bei der die schwächere Fumarsäure freigesetzt wird.
- Starke Reduktionsmittel: Können mit dem Fumarat-Dianion reagieren.

F3: Kann ich Ammoniumfumarat erhitzen?

Vorsicht ist geboten. Ammoniumsalze können sich beim Erhitzen zersetzen, wobei die Zersetzungprodukte von der Art des Salzes und der Temperatur abhängen. Fumarsäure selbst zersetzt sich bei Temperaturen über 200 °C. Es ist davon auszugehen, dass Ammoniumfumarat bei erhöhten Temperaturen ebenfalls instabil ist und sich in Ammoniak und Fumarsäure oder deren Zersetzungprodukte zersetzt.

F4: Ist Ammoniumfumarat gesundheitsschädlich?

Ammoniumfumarat wird als Augenreizstoff eingestuft (Verursacht schwere Augenreizung, H319).^[2] Der direkte Kontakt mit den Augen sollte vermieden werden. Bei der Handhabung der festen Substanz oder konzentrierter Lösungen wird das Tragen einer geeigneten persönlichen Schutzausrüstung (PSA), einschließlich Schutzbrille, empfohlen.

Leitfäden zur Fehlerbehebung

Problem 1: Bei der Zugabe einer starken Base zu meiner Ammoniumfumarat-Lösung nehme ich einen stechenden Geruch wahr.

- Ursache: Starke Basen (z. B. Natriumhydroxid, Kaliumhydroxid) reagieren mit dem Ammoniumion (NH_4^+) in Ammoniumfumarat und setzen dabei gasförmiges Ammoniak (NH_3) frei, das einen charakteristischen stechenden Geruch hat.
- Lösung: Vermeiden Sie die Vermischung von Ammoniumfumarat mit starken Basen, es sei denn, die Freisetzung von Ammoniak ist beabsichtigt und wird in einem gut belüfteten Bereich oder unter einem Abzug durchgeführt.
- Prävention: Überprüfen Sie die Kompatibilität aller Reagenzien, bevor Sie sie mischen. Führen Sie Reaktionen, bei denen die Freisetzung von gasförmigen Produkten möglich ist, immer in einem gut belüfteten Bereich durch.

Problem 2: Meine Lösung, die Ammoniumfumarat und ein starkes Oxidationsmittel enthält, hat sich verfärbt und erwärmt.

- Ursache: Starke Oxidationsmittel (z. B. Kaliumpermanganat, Wasserstoffperoxid) können mit dem Fumarat-Anteil des Moleküls reagieren. Diese Reaktion kann exotherm sein und zu einer Zersetzung der Probe führen.
- Lösung: Beenden Sie sofort die Zugabe des Oxidationsmittels. Kühlen Sie das Reaktionsgefäß bei Bedarf in einem Eisbad.
- Prävention: Mischen Sie Ammoniumfumarat nicht mit starken Oxidationsmitteln. Suchen Sie nach alternativen Reagenzien, wenn eine Oxidation erforderlich ist, und führen Sie vorab eine gründliche Risikobewertung durch.

Problem 3: Ammoniumfumarat löst sich nicht in meinem organischen Lösungsmittel.

- Ursache: Ammoniumfumarat ist ein Salz und daher in der Regel in unpolaren oder schwach polaren organischen Lösungsmitteln schlecht löslich.
- Lösung: Versuchen Sie, die Löslichkeit durch Verwendung eines polareren Lösungsmittels zu erhöhen. Wasser ist das primäre Lösungsmittel der Wahl. Polar-protische Lösungsmittel wie Methanol oder Ethanol könnten eine begrenzte Löslichkeit aufweisen. Polar-aprotische Lösungsmittel wie DMSO oder DMF könnten ebenfalls eine Option sein, dies muss jedoch experimentell überprüft werden.
- Prävention: Konsultieren Sie Löslichkeitstabellen, bevor Sie ein Experiment planen. Führen Sie bei unbekannten Kombinationen einen kleinen Löslichkeitstest durch, bevor Sie mit dem gesamten Ansatz fortfahren.

Daten zur chemischen Kompatibilität

Die folgende Tabelle fasst die erwartete Kompatibilität von Ammoniumfumarat mit verschiedenen Klassen von Laborreagenzien zusammen. Diese Daten basieren auf den allgemeinen Eigenschaften von Ammoniumsalzen und Fumaraten.

| Reagenzklasse | Kompatibilitätsbewertung | Beobachtungen und potenzielle Gefahren |
|--|---------------------------|--|
| Starke Säuren (z. B. HCl, H ₂ SO ₄) | Vorsicht | Kann zur Freisetzung von Fumarsäure führen. Die Reaktion kann exotherm sein. |
| Starke Basen (z. B. NaOH, KOH) | Inkompatibel | Setzt entzündliches und giftiges Ammoniakgas frei. |
| Starke Oxidationsmittel (z. B. KMnO ₄ , H ₂ O ₂) | Inkompatibel | Kann zu heftigen exothermen Reaktionen und Zersetzung führen. |
| Starke Reduktionsmittel (z. B. NaBH ₄ , LiAlH ₄) | Vorsicht | Das Fumarat-Dianion kann zu Succinat reduziert werden.[3] Die Reaktivität hängt vom spezifischen Reduktionsmittel ab. |
| Wasser | Kompatibel | Ammoniumfumarat ist in Wasser gut löslich.[3] |
| Alkohole (z. B. Methanol, Ethanol) | Begrenzt kompatibel | Die Löslichkeit ist im Vergleich zu Wasser wahrscheinlich geringer. |
| Unpolare organische Lösungsmittel (z. B. Hexan, Toluol) | Inkompatibel | Aufgrund des ionischen Charakters wird eine sehr geringe bis keine Löslichkeit erwartet. |
| Polar-aprotische Lösungsmittel (z. B. Aceton, DMSO, DMF) | Möglicherweise kompatibel | Die Löslichkeit muss experimentell bestimmt werden. |

Experimentelle Protokolle

Protokoll 1: Test zur Kompatibilität mit einer starken Base

- Ziel: Nachweis der Freisetzung von Ammoniakgas bei der Reaktion von Ammoniumfumarat mit einer starken Base.
- Materialien: 1%ige Ammoniumfumarat-Lösung, 1 M Natriumhydroxid (NaOH)-Lösung, pH-Indikatorpapier (oder ein feuchtes rotes Lackmuspapier), Reagenzglas, Pasteurpipette.
- Verfahren:
 - Geben Sie 2 ml der 1%igen Ammoniumfumarat-Lösung in ein Reagenzglas.
 - Befeuchten Sie einen Streifen pH-Indikatorpapier oder rotes Lackmuspapier mit deionisiertem Wasser.
 - Halten Sie das feuchte Indikatorpapier über die Öffnung des Reagenzglases, ohne die Lösung zu berühren.
 - Geben Sie vorsichtig tropfenweise 1 M NaOH-Lösung in das Reagenzglas.
 - Beobachten Sie das Indikatorpapier. Eine Farbänderung zu Blau (oder ein Anstieg des pH-Wertes) zeigt die Freisetzung von basischem Ammoniakgas an.
- Sicherheit: Führen Sie dieses Experiment unter einem Abzug durch. Tragen Sie eine Schutzbrille und Handschuhe.

Visualisierungen

Logischer Beziehungs-Diagramm: Inkompatibilitäten

Abbildung 1: Inkompatibilitäten von Ammoniumfumarat.

Experimenteller Arbeitsablauf: Kompatibilitätstest

Abbildung 2: Arbeitsablauf für einen Kompatibilitätstest.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ammonium fumarate - Wikipedia [en.wikipedia.org]
- 2. Ammonium fumarate | C4H10N2O4 | CID 9793847 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy Diammonium fumarate (EVT-1186285) | 14548-85-7 [evitachem.com]
- To cite this document: BenchChem. [Technisches Support-Center: Kompatibilität von fumarsaurem Ammoniak]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079078#kompatibilit-t-von-fumarsaurem-ammoniak-mit-anderen-laborreagenzien>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com